

2-(1,2-Dioxopropoxy)benzoic acid hydrate: Operational Disposal Guide

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Compound of Interest

Compound Name: 2-(1,2-Dioxopropoxy)benzoic acid
hydrate

Cat. No.: B12046158

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Executive Summary & Chemical Identity

Immediate Directive: **2-(1,2-Dioxopropoxy)benzoic acid hydrate** (commonly known as OBA-09) is a biologically active neuroprotective agent and a pyruvate ester of salicylic acid.^[1] Due to its specific biological activity and severe aquatic toxicity classification (WGK 3), it must be strictly segregated from general municipal waste and disposed of via high-temperature incineration.

Chemical Profile:

Parameter	Detail
Common Name	OBA-09 Hydrate; O-Pyruvoylsalicylic acid
IUPAC Name	2-(1,2-Dioxopropoxy)benzoic acid hydrate
CAS Number	856095-68-6
Molecular Formula	$C_{10}H_8O_5[1] \cdot xH_2O$
Solubility	DMSO (40 mg/mL), Ethanol (80 mg/mL), DMF (30 mg/mL)
Hazard Class	WGK 3 (Severe hazard to waters); Irritant

| Reactivity | Moisture sensitive (Hydrolyzes to Salicylic acid & Pyruvate) |

The Science of Disposal: Why Specificity Matters

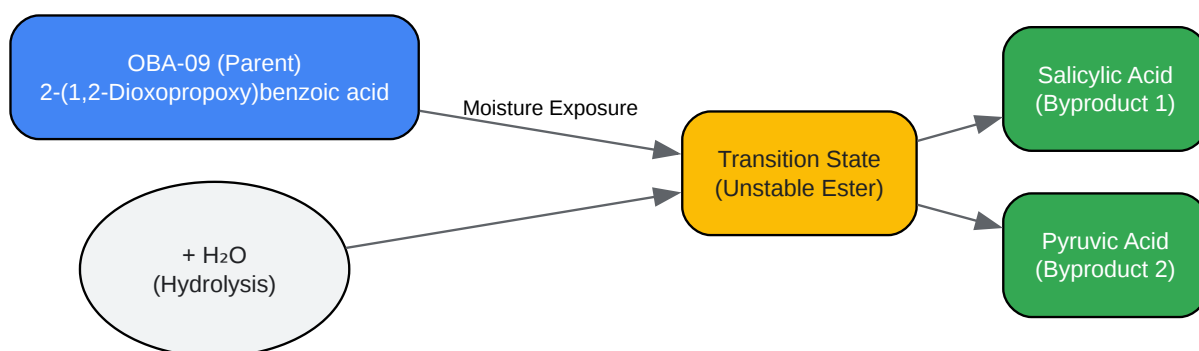
As scientists, we do not follow safety rules blindly; we understand the mechanism of hazard. The disposal protocol for OBA-09 is dictated by two factors: Environmental Persistence and Chemical Instability.

Mechanism of Instability (Hydrolysis Risk)

OBA-09 contains an

-keto ester linkage (pyruvyl ester). In the presence of moisture or improper pH, this molecule undergoes hydrolysis, releasing Salicylic Acid and Pyruvic Acid. While these byproducts are common metabolites, the uncontrolled release of the parent active pharmaceutical ingredient (API) into water systems poses a significant risk to aquatic life due to its designed neuroactive properties.

Figure 1: Hydrolytic Degradation Pathway This diagram illustrates the breakdown of OBA-09 upon exposure to environmental moisture, necessitating desiccant storage and incineration to prevent groundwater contamination.



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Caption: Chemical hydrolysis of OBA-09. The

-keto ester bond is susceptible to nucleophilic attack by water, degrading the active compound into constituent acids.

Step-by-Step Disposal Protocols

This protocol ensures compliance with RCRA (Resource Conservation and Recovery Act) standards for organic chemical waste.

Scenario A: Solid Waste (Expired or Excess Powder)

Context: You have a vial of OBA-09 that has degraded (turned tan/brown) or is no longer needed.

- Do Not Dissolve: Never dissolve solid OBA-09 in water for drain disposal. This violates WGK 3 protocols.
- Primary Containment: Keep the substance in its original glass vial. If the vial is compromised, transfer to a high-density polyethylene (HDPE) or amber glass jar.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "2-(1,2-Dioxopropoxy)benzoic acid (OBA-09)"^[1]
 - Hazard Checkbox: Toxic, Irritant.
- Segregation: Place the container in the Solid Organic Waste stream destined for incineration.

Scenario B: Liquid Waste (Stock Solutions in DMSO/Ethanol)

Context: You have leftover experimental stock solutions.

- Solvent Compatibility: OBA-09 is typically dissolved in DMSO or Ethanol. These are flammable/combustible solvents.
- Collection: Pour into the Non-Halogenated Organic Solvent Waste carboy.
 - Note: Ensure the carboy is compatible with DMSO (HDPE is standard).
- Precipitation Check: If OBA-09 precipitates out of solution upon mixing with other waste, do not attempt to re-dissolve. Let it settle as sludge; the incinerator will handle the solids.
- Prohibited Actions: Do not mix with Oxidizing Acids (e.g., Nitric Acid) as the organic solvent carrier (Ethanol/DMSO) creates an immediate explosion hazard.

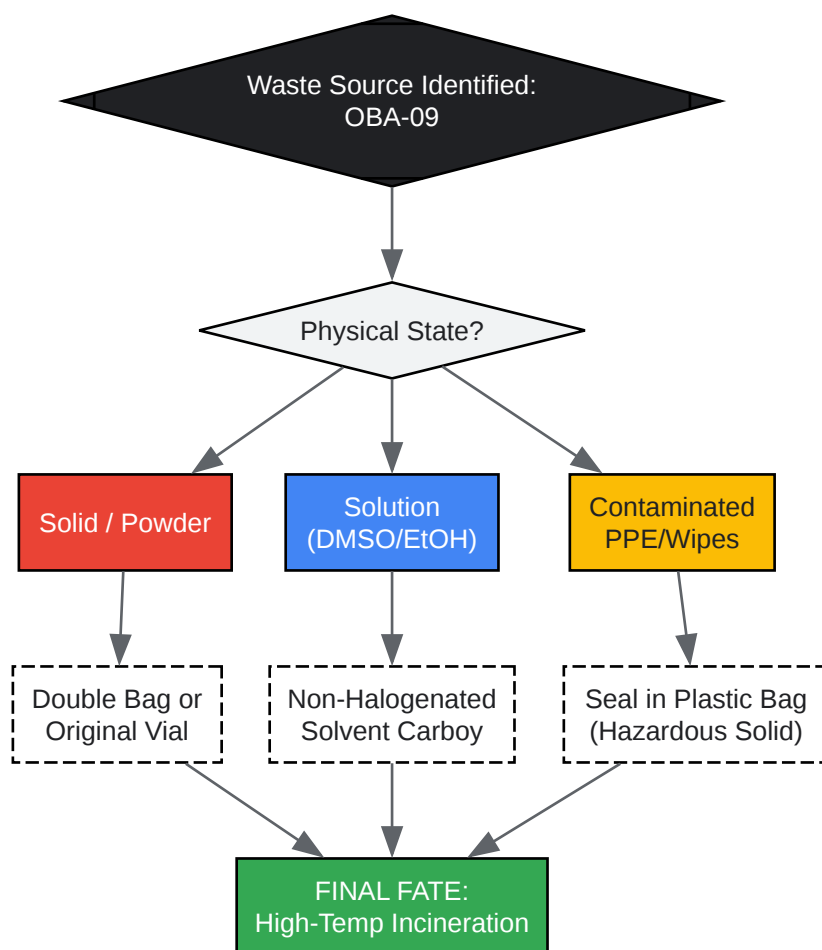
Scenario C: Contaminated Debris (Spill Cleanup)

Context: A minor spill (<500 mg) occurred on the benchtop.

- PPE: Wear nitrile gloves, lab coat, and safety glasses.
- Containment: Cover the spill with an absorbent pad or spill pillow.
- Solvent Wipe: Dampen a paper towel with Ethanol (OBA-09 is highly soluble in ethanol) to wipe up the residue. Do not use water initially, as OBA-09 is less soluble in neutral water and may smear.
- Disposal: Place all wipes, gloves, and pads into a sealed clear plastic bag (double-bagged).
- Final Stream: Tag as "Solid Debris Contaminated with OBA-09" and place in the Solid Hazardous Waste bin.

Operational Decision Matrix

Use this workflow to determine the correct disposal path for OBA-09 in your laboratory.



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Caption: Decision logic for segregating OBA-09 waste streams. All paths ultimately lead to incineration to ensure destruction of the pharmacophore.

Storage & Stability (Prevention of Premature Waste)

To minimize waste generation, proper storage is critical. OBA-09 is an ester and is prone to hydrolysis.

- Temperature: Store at -20°C.
- Desiccation: Must be stored with a desiccant. Exposure to ambient humidity will degrade the white powder to a tan/brown sticky solid (hydrolyzed salicylic acid/pyruvate mixture).
- Shelf Life: ~2 years if stored properly. If the compound changes color from white to dark brown, it has degraded and should be disposed of as solid chemical waste.

References

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Sources

- [1. OBA-09 | CAS 856095-68-6 | Cayman Chemical | Biomol.com \[biomol.com\]](#)
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